

An In-depth Technical Guide to Butyl Nonanoate

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Compound of Interest

Compound Name: *Butyl nonanoate*

Cat. No.: *B1595214*

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This technical guide provides a comprehensive overview of **butyl nonanoate**, a fatty acid ester with applications ranging from flavor and fragrance to biofuel research. This document details its chemical identity, physicochemical properties, and relevant experimental protocols.

Chemical Identity

IUPAC Name: **butyl nonanoate**[\[1\]](#)[\[2\]](#)[\[3\]](#)

Synonyms:

- Butyl nonan-1-oate[\[2\]](#)
- Nonanoic acid, butyl ester[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Butyl pelargonate[\[2\]](#)[\[4\]](#)[\[6\]](#)
- n-**Butyl nonanoate**[\[4\]](#)[\[6\]](#)
- n-Pelargonic acid, butyl ester[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Pelargonic acid butyl ester[\[2\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of **butyl nonanoate**.

Property	Value	Source
Molecular Formula	C13H26O2	[3] [5] [7]
Molecular Weight	214.34 g/mol	[2] [3]
Appearance	Colorless clear liquid	[1] [8]
Boiling Point	258.6 °C at 760 mmHg	[1]
Density	0.869 g/cm³	[1]
Flash Point	109.6 °C	[1]
Water Solubility	1.130 mg/L at 25 °C (estimated)	[8]
logP (o/w)	5.371 (estimated)	[8]
Refractive Index	1.42300 to 1.42900 at 20.00 °C	[8]
CAS Number	50623-57-9	[2] [4]

Experimental Protocols

Butyl nonanoate is commonly synthesized through the Fischer esterification of nonanoic acid and n-butanol, typically in the presence of an acid catalyst.

Materials:

- Nonanoic acid
- n-Butanol (an excess is generally used to shift the equilibrium)
- Strong acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Solvent (e.g., benzene, toluene) to facilitate azeotropic removal of water
- Dean-Stark apparatus
- Reflux condenser

- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Distillation apparatus

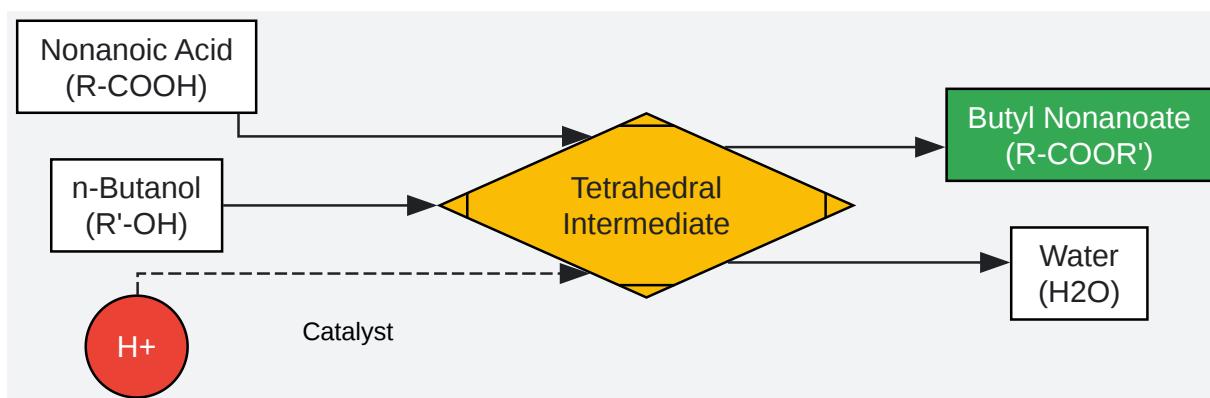
Procedure:

- In a round-bottomed flask, combine nonanoic acid, an excess of n-butanol, and a catalytic amount of sulfuric acid.
- Add a suitable solvent to aid in the azeotropic removal of water.
- Assemble the flask with a Dean-Stark apparatus and a reflux condenser.
- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until the theoretical amount of water has been collected, indicating the reaction is nearing completion.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, a saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Remove the solvent and excess n-butanol using a rotary evaporator.
- Purify the resulting crude **butyl nonanoate** by fractional distillation under reduced pressure to obtain the pure ester.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a primary technique for the identification and purity assessment of **butyl nonanoate**.

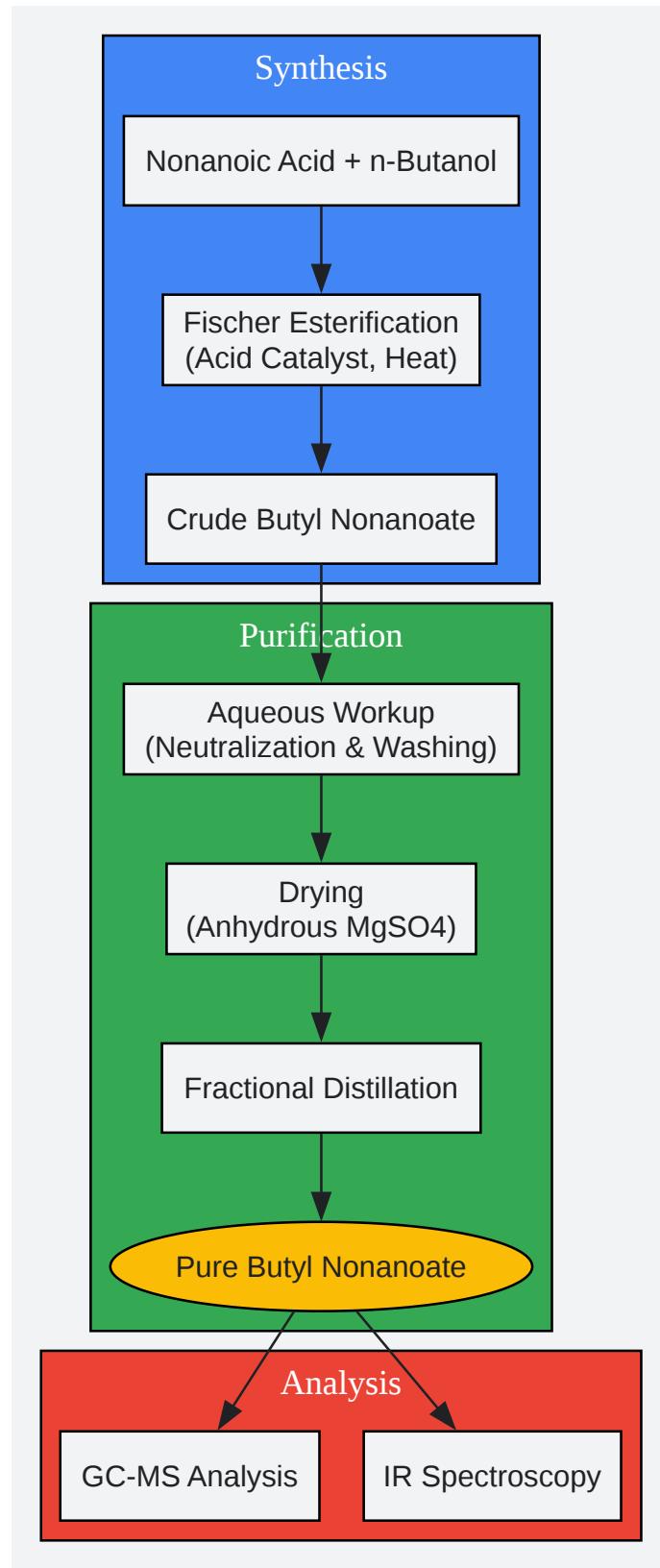
- Sample Preparation: Dilute the **butyl nonanoate** sample in a volatile organic solvent (e.g., hexane, ethyl acetate).
- GC Conditions:
 - Column: A non-polar or semi-polar capillary column (e.g., DB-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at a suitable initial temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C) at a controlled rate (e.g., 10 °C/min).
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low to high m/z range (e.g., 40-400 amu).
 - Identification: The resulting mass spectrum can be compared with reference spectra in databases like NIST for confirmation.

Diagrams



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Caption: Fischer esterification of nonanoic acid and n-butanol to form **butyl nonanoate**.



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Caption: General experimental workflow for the synthesis and analysis of **butyl nonanoate**.

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